

Technical data sheet for Cromophtal Scarlet R

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment Red 166*

Cat. No.: *B1436591*

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An In-depth Technical Guide to Cromophtal® Scarlet R (C.I. **Pigment Red 166**)

For Researchers, Scientists, and Material Science Professionals

This technical guide provides a comprehensive overview of Cromophtal® Scarlet R, a high-performance organic pigment identified by Colour Index (C.I.) **Pigment Red 166**. The information is curated for a scientific audience, focusing on the material's chemical and physical properties, performance characteristics, and the methodologies used to determine these attributes.

Disclaimer: Cromophtal® Scarlet R and its equivalents under C.I. **Pigment Red 166** are industrial-grade pigments designed for coloring plastics, paints, and inks.[1][2][3][4][5] Extensive searches of scientific and technical literature have not revealed any established applications or ongoing research related to drug development, in vitro studies, or direct involvement in biological signaling pathways. The toxicological data available suggest the substance is largely inert and not intended for human consumption or therapeutic use.[6] Therefore, this guide focuses exclusively on its material science aspects.

Chemical and Physical Properties

Cromophtal® Scarlet R is a disazo condensation pigment known for its bright, yellowish-red shade and excellent stability.[3][7] Its chemical structure and physical characteristics make it suitable for demanding applications where heat and light resistance are critical.

Table 1: Chemical Identity of C.I. **Pigment Red 166**

Property	Value
Chemical Name	N,N'-1,4-phenylenebis[4-[(2,5-dichlorophenyl)azo]-3-hydroxynaphthalene-2-carboxamide]
C.I. Name	Pigment Red 166
C.I. Number	20730[8][9]
CAS Number	3905-19-9[2][9][10]
EINECS Number	223-460-6[3][4][5]
Molecular Formula	C ₄₀ H ₂₄ Cl ₄ N ₆ O ₄ [9][10][11]
Molecular Weight	794.47 g/mol [9][10][11]
Chemical Class	Disazo Condensation[3][7]

Table 2: Physical and Technical Properties of C.I. **Pigment Red 166**

Property	Value	Unit	Notes
Physical Form	Red Powder[9][11]	-	-
Density	1.5 - 1.57[4][10][12]	g/cm ³	-
Melting Point	340[4][12]	°C	-
Specific Surface Area	26[4][12]	m ² /g	-
Oil Absorption	55 - 75[4][10][13]	g/100g	Varies by supplier
pH of Aqueous Suspension	6.0 - 7.0[13]	-	10% slurry[14]

Performance and Fastness Properties

The performance of a pigment is defined by its fastness, or its ability to resist change when subjected to various environmental factors. Cromophtal® Scarlet R exhibits high fastness properties, making it a durable colorant.

Table 3: Fastness and Resistance Properties of C.I. **Pigment Red 166**

Property	Rating / Value	Scale	Test Conditions
Light Fastness (Full Shade)	7-8[12][13]	1-8	Blue Wool Scale (8=Excellent)
Light Fastness (Tint)	7[12]	1-8	Blue Wool Scale (8=Excellent)
Heat Resistance	280 - 300[2][10][12]	°C	In HDPE for 5-10 minutes
Weather Fastness	4[12]	1-5	(5=Excellent)
Migration Resistance	4-5[10]	1-5	(5=Excellent)
Acid Resistance	5[10][12][13]	1-5	(5=Excellent)
Alkali Resistance	5[10][12][13]	1-5	(5=Excellent)
Ethanol Resistance	5[12]	1-5	(5=Excellent)
Ester Resistance	5[12]	1-5	(5=Excellent)

Experimental Protocols

The data presented in the tables above are determined using standardized experimental procedures. Below are overviews of the methodologies for key performance indicators.

Light Fastness Testing (ASTM D4303)

This standard provides methods to approximate the color change of pigments over time upon indoor exposure.[10][15][16]

- Objective: To determine the resistance of a pigment to fading when exposed to a specified light source.
- Methodology Overview:

- Specimen Preparation: The pigment is dispersed in a specific binder (e.g., oil, acrylic) and applied to a substrate. A portion of the specimen is masked to serve as an unexposed reference.
- Exposure: The specimen is exposed to a controlled light source, such as a Xenon Arc lamp, which simulates daylight filtered through window glass.[\[15\]](#)[\[16\]](#)[\[17\]](#)
- Evaluation: The color difference (ΔE^*) between the exposed and unexposed portions of the specimen is measured using a spectrophotometer or colorimeter.
- Rating: The lightfastness is rated on the Blue Wool Scale, where a rating of 8 indicates no significant color change.

Heat Stability Testing (ISO 787-21)

This method is used to compare the heat stability of a pigment against a reference sample when mixed into a stoving medium.[\[8\]](#)[\[14\]](#)

- Objective: To determine the maximum temperature a pigment can withstand without significant color change or degradation.
- Methodology Overview:
 - Sample Preparation: The pigment is dispersed into a heat-stable polymer (e.g., HDPE) at a specified concentration.
 - Heating: The pigmented polymer is then subjected to a series of increasing temperatures in an oven for a fixed duration (e.g., 5 or 10 minutes).[\[12\]](#)
 - Analysis: After cooling, the color of the heated samples is compared to an unheated control sample. The temperature at which a noticeable color change occurs is recorded as the heat stability limit.

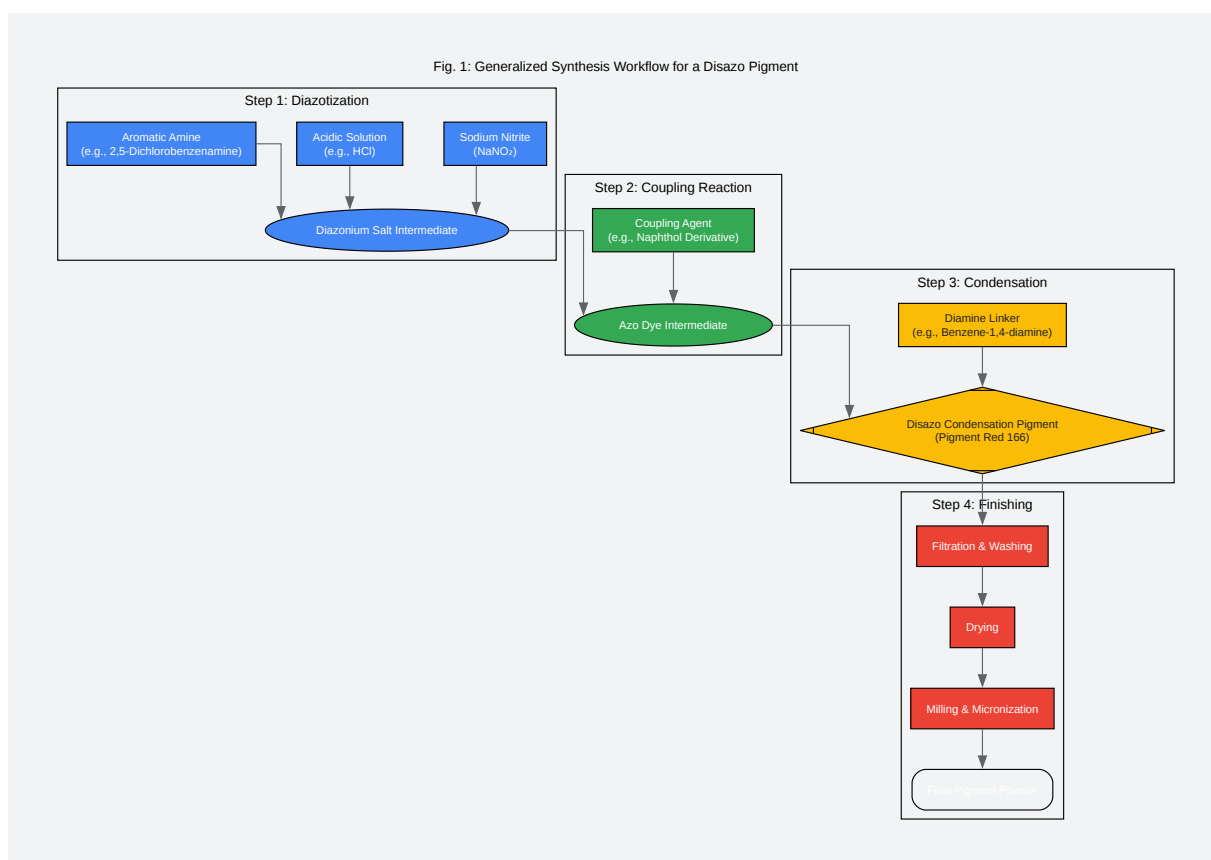
Oil Absorption Testing (ASTM D281 / ASTM D1483)

This test determines the amount of oil required to wet a specific amount of pigment to form a coherent paste.[\[18\]](#)[\[19\]](#)[\[20\]](#)

- Objective: To measure the quantity of linseed oil needed to form a stiff, putty-like paste with a pigment. This value is related to the pigment's specific surface area and particle structure. [\[21\]](#)
- Methodology Overview (Spatula Rub-Out, ASTM D281):
 - A known weight of the pigment is placed on a flat, non-absorbent surface.
 - Raw linseed oil is added drop by drop from a burette.
 - After each addition, the oil is thoroughly incorporated into the pigment by rubbing with a spatula.
 - The endpoint is reached when a stiff, putty-like paste is formed that does not break or separate. The volume of oil used is then reported as grams of oil per 100 grams of pigment.

Visualized Workflows and Pathways

While there are no biological signaling pathways to diagram, the chemical synthesis and experimental testing workflows can be visualized to provide a clearer understanding of the processes involved with this pigment.



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Fig. 1: Generalized Synthesis Workflow for a Disazo Pigment

Fig. 2: Experimental Workflow for Pigment Property Testing

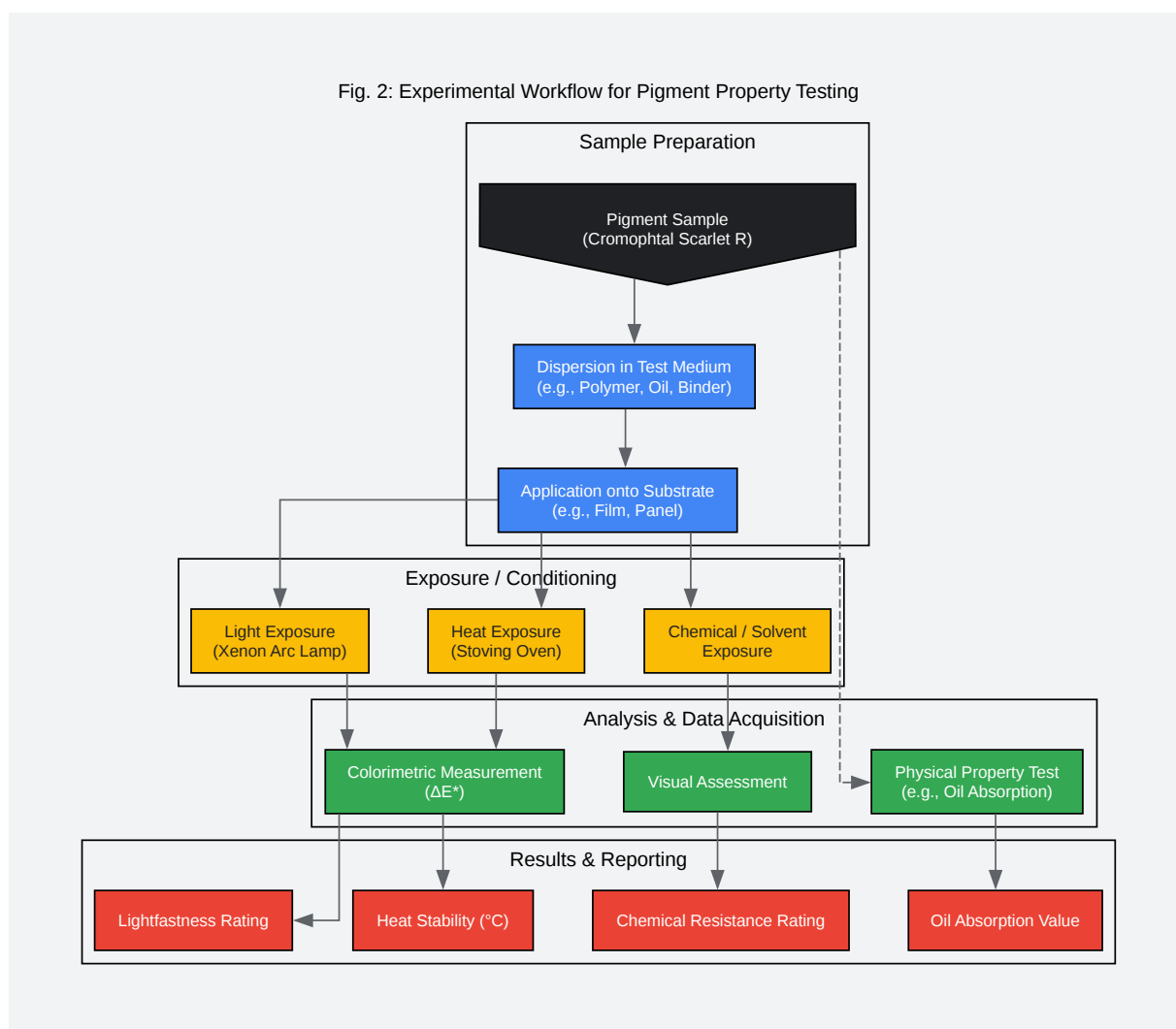
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Fig. 2: Experimental Workflow for Pigment Property Testing

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- To cite this document: BenchChem. [Technical data sheet for Cromophtal Scarlet R]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1436591#technical-data-sheet-for-cromophtal-scarlet-r]

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